

An In-depth Technical Guide to the Aqueous Solubility of Barium Periodate

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Compound of Interest

Compound Name: *Barium periodate*

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This technical guide provides a comprehensive overview of the aqueous solubility of **barium periodate** [Ba(IO₄)₂]. Due to a lack of specific quantitative solubility data in readily available scientific literature, this document focuses on its qualitative solubility characteristics, outlines detailed experimental protocols for its determination, and provides context by comparing its expected solubility to other barium salts.

Introduction to Barium Periodate

Barium periodate is an inorganic compound with the chemical formula Ba(IO₄)₂. It is a salt consisting of the barium cation (Ba²⁺) and the periodate anion (IO₄⁻). It is known to be a strong oxidizing agent. The anhydrous form of **barium periodate** has a molecular weight of 519.13 g/mol. While its properties are not as extensively documented as some other barium salts, it is generally characterized as being sparingly soluble in water.^[1] This low solubility is a key characteristic that influences its potential applications and its behavior in aqueous environments.

Quantitative Solubility Data

A thorough review of scientific databases and literature did not yield specific quantitative solubility data for **barium periodate**, such as its solubility product constant (K_{sp}) or solubility in grams per 100 mL. However, for context, the following table presents the solubility product

constants of other barium salts. This comparison can provide an approximate understanding of **barium periodate**'s low solubility characteristics.

| Compound Name | Formula | Ksp at 25°C |
|------------------|-----------------------------------|--------------------------|
| Barium Iodate | Ba(IO ₃) ₂ | 4.01 x 10 ⁻⁹ |
| Barium Sulfate | BaSO ₄ | 1.08 x 10 ⁻¹⁰ |
| Barium Carbonate | BaCO ₃ | 2.58 x 10 ⁻⁹ |
| Barium Chromate | BaCrO ₄ | 1.17 x 10 ⁻¹⁰ |
| Barium Periodate | Ba(IO ₄) ₂ | Data not available |

Data sourced from various chemical data collections.

The Ksp values of other sparingly soluble barium salts are on the order of 10⁻⁹ to 10⁻¹⁰, suggesting that **barium periodate** is also likely to have a very low solubility product constant.

Experimental Protocols for Solubility Determination

The solubility of a sparingly soluble salt like **barium periodate** can be determined using several established experimental methods. Below are detailed protocols for two common approaches.

Synthesis of Barium Periodate (General Approach)

A common method for the synthesis of sparingly soluble salts is through a precipitation reaction. For **barium periodate**, this can be achieved by reacting a soluble barium salt with a soluble periodate salt.

Materials:

- A soluble barium salt (e.g., barium chloride, BaCl₂)
- A soluble periodate salt (e.g., sodium periodate, NaIO₄ or periodic acid, H₅IO₆)
- Deionized water

- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

Procedure:

- Prepare a saturated solution of the soluble barium salt in deionized water.
- Prepare a solution of the soluble periodate salt in deionized water.
- Slowly add the periodate solution to the barium salt solution while stirring continuously. A white precipitate of **barium periodate** will form.
- Continue stirring for a set period to ensure complete precipitation and to allow the system to reach equilibrium.
- Separate the **barium periodate** precipitate from the solution by filtration.
- Wash the precipitate with small amounts of cold deionized water to remove any soluble impurities.
- Dry the precipitate in a drying oven at a suitable temperature to obtain solid **barium periodate**.

Determination of Solubility by Conductometry

This method relies on the principle that the conductivity of a solution of a sparingly soluble salt is proportional to the concentration of its ions.

Materials:

- Synthesized **barium periodate**
- Deionized water with very low conductivity

- Conductivity meter and probe
- Beaker
- Magnetic stirrer and stir bar
- Thermostatically controlled water bath

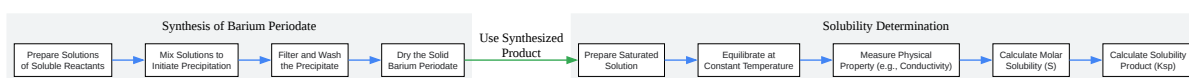
Procedure:

- Calibrate the conductivity meter using standard potassium chloride solutions.
- Add an excess of solid **barium periodate** to a known volume of deionized water in a beaker.
- Place the beaker in a thermostatically controlled water bath to maintain a constant temperature (e.g., 25°C).
- Stir the solution vigorously using a magnetic stirrer to facilitate the dissolution of the salt until the solution is saturated.
- Allow the undissolved solid to settle.
- Measure the conductivity of the saturated solution. Ensure that the reading is stable, indicating that equilibrium has been reached.
- Measure the conductivity of the deionized water used to prepare the solution.
- The specific conductance of the **barium periodate** solution is calculated by subtracting the conductivity of the deionized water from the conductivity of the saturated solution.
- The molar solubility (S) can then be calculated using the following equation: $S = (1000 * \kappa) / \Lambda_0$ where:
 - κ is the specific conductance of the salt
 - Λ_0 is the molar ionic conductance at infinite dilution (which is the sum of the molar ionic conductances of Ba^{2+} and IO_4^- ions, obtainable from literature).

- The solubility product constant (K_{sp}) can be calculated from the molar solubility. For $\text{Ba}(\text{IO}_4)_2$, the dissolution equilibrium is: $\text{Ba}(\text{IO}_4)_2(\text{s}) \rightleftharpoons \text{Ba}^{2+}(\text{aq}) + 2\text{IO}_4^{-}(\text{aq})$ $K_{sp} = [\text{Ba}^{2+}][\text{IO}_4^{-}]^2 = (\text{S})(2\text{S})^2 = 4\text{S}^3$

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a sparingly soluble salt like **barium periodate**.



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Caption: Workflow for the synthesis and solubility determination of **barium periodate**.

Conclusion

While specific quantitative data on the solubility of **barium periodate** is not readily available, it is established as a sparingly soluble salt. The experimental protocols outlined in this guide provide a robust framework for researchers to determine its solubility and solubility product constant. Understanding the solubility of **barium periodate** is crucial for its potential applications in various fields, including as an oxidizing agent in chemical synthesis and for the development of new materials. Further research is warranted to definitively quantify its aqueous solubility and to explore its chemical properties in greater detail.

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References

- 1. BARIUM PERIODATE | 94601-53-3 [chemicalbook.com]
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